

# Accuracy and precision of Trimethoprim quantification methods

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## Compound of Interest

Compound Name: Trimethoprim

Cat. No.: B1683648

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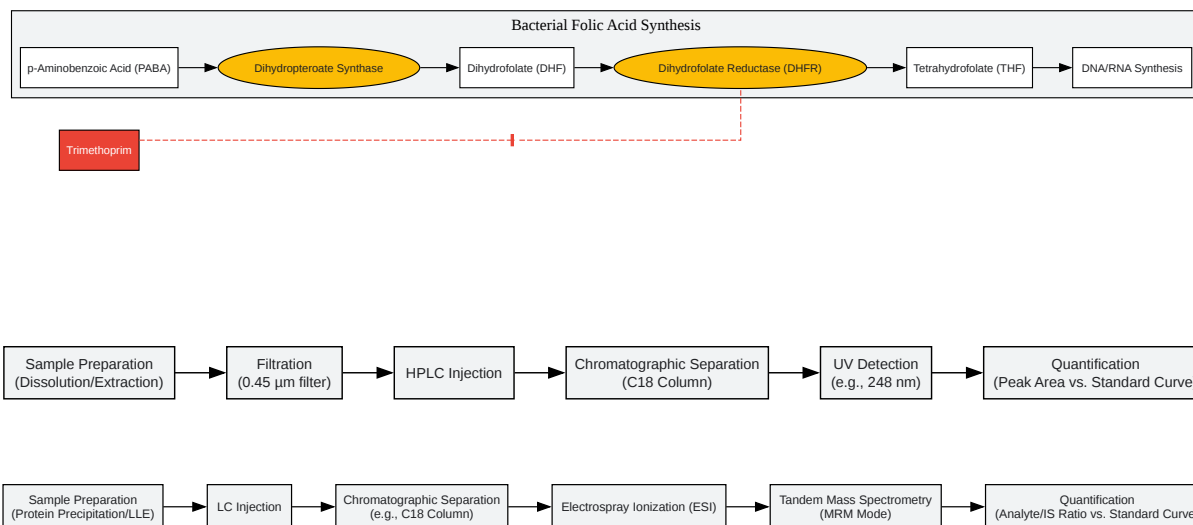
## A Comparative Guide to Trimethoprim Quantification Methods

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of common analytical methods for the quantification of **Trimethoprim**, a widely used antibiotic. Accurate and precise measurement of **Trimethoprim** is crucial in pharmaceutical quality control, pharmacokinetic studies, and clinical drug monitoring. This document outlines the performance of High-Performance Liquid Chromatography (HPLC), UV-Vis Spectrophotometry, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Capillary Electrophoresis (CE), supported by experimental data and detailed protocols to aid in method selection and implementation.

## Mechanism of Action: Inhibition of Folic Acid Synthesis

**Trimethoprim**'s antibacterial effect stems from its ability to disrupt the folic acid synthesis pathway in bacteria. It specifically inhibits the enzyme dihydrofolate reductase (DHFR), which is responsible for the conversion of dihydrofolate (DHF) to tetrahydrofolate (THF). THF is an essential cofactor in the synthesis of purines and pyrimidines, the building blocks of DNA and RNA. By blocking this pathway, **Trimethoprim** effectively halts bacterial replication.<sup>[1][2][3]</sup>



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## References

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